

Total Synthesis of (±)-Vibralactone: A Detailed Application Note and Protocol Guide

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Compound of Interest

Compound Name: Vibralactone

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This document provides a comprehensive overview of the total synthesis of (±)-**vibralactone**, a natural product inhibitor of pancreatic lipase. It details three distinct and notable synthetic routes, offering a comparative analysis of their efficiency and key chemical transformations. This guide is intended to serve as a practical resource, featuring detailed experimental protocols for key reactions, tabulated quantitative data for easy comparison, and visualizations of the synthetic pathways.

Introduction

Vibralactone, first isolated from the basidiomycete *Boreostereum vibrans*, has attracted significant attention from the scientific community due to its unique fused β -lactone structure and its potent inhibitory activity against pancreatic lipase, a key enzyme in dietary fat absorption.^[1] The total synthesis of (±)-**vibralactone** has been a subject of interest, leading to the development of several distinct and innovative synthetic strategies. This document outlines and compares three prominent approaches: the pioneering synthesis by Snider and coworkers, a diastereoselective route developed by Brown and coworkers, and a concise synthesis featuring a key photochemical step.

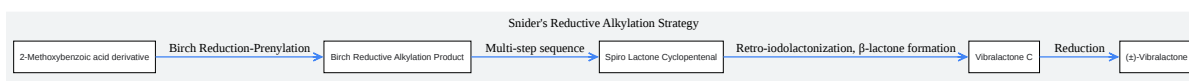
Comparative Overview of Synthetic Strategies

Three distinct total syntheses of (±)-**vibralactone** are summarized below, each employing a unique strategy to construct the challenging bicyclic core and the all-carbon quaternary center.

Synthetic Approach	Lead Researcher(s)	Total Steps	Overall Yield	Key Reactions
Reductive Alkylation Strategy	Snider et al.	10	9%	Birch reduction-prenylation, Aldol condensation
Diastereoselective Strategy	Brown et al.	11	16%	Diastereoselective allylation, Pd-catalyzed deallylative β -lactonization, Wacker oxidation
Photochemical Strategy	Nelson et al.	5	4.3%	Photochemical valence isomerization, Cyclopropanation, Ring expansion

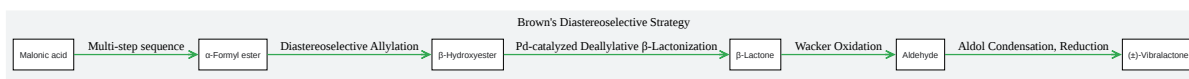
Synthetic Pathway Visualizations

The following diagrams illustrate the strategic reaction sequences for each of the three detailed total syntheses of (\pm)-vibralactone.



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Figure 1. Snider's synthetic approach to (\pm)-vibralactone.



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Figure 2. Brown's synthetic approach to (±)-vibralactone.



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References

- 1. pubs.acs.org [pubs.acs.org]
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